

Personal protective equipment for handling 2-Hydroxy-6-methoxy-3-nitropyridine

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Compound of Interest

Compound Name: 2-Hydroxy-6-methoxy-3-nitropyridine

Cat. No.: B1307236

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Essential Safety and Handling Guide for 2-Hydroxy-6-methoxy-3-nitropyridine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Hydroxy-6-methoxy-3-nitropyridine**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical Safety Summary

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable liquids (Category 3)		Warning	H226: Flammable liquid and vapour.
Skin irritation (Category 2)			H315: Causes skin irritation.
Eye irritation (Category 2A)			H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Category 3), Respiratory system			H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to minimize exposure risk.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Regularly inspect for signs of degradation or puncture and replace every 30-60 minutes or immediately upon contamination. [1]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Must meet ANSI Z87.1 standards. A face shield should be worn over safety glasses or goggles when there is a risk of splashing or explosion. [2] [3]
Body Protection	Flame-retardant and antistatic lab coat	Should be fully buttoned to cover as much skin as possible.
Respiratory Protection	NIOSH/MSHA approved respirator	Required when working outside of a fume hood or when vapors/aerosols may be generated. [4] A fit test and training are necessary before use. [2]
Footwear	Closed-toe, closed-heel shoes	Must cover the entire foot. [2]

Operational Plan

A systematic workflow is essential for safely handling **2-Hydroxy-6-methoxy-3-nitropyridine** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the label information matches the order details.

- Transport the chemical in a secondary container to the designated storage area.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[5\]](#)
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)
- The storage area should be clearly labeled with the appropriate hazard warnings.

3. Handling and Use:

- All handling of **2-Hydroxy-6-methoxy-3-nitropyridine** should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.[\[7\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.
- Use only non-sparking tools.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Wash hands thoroughly after handling.

4. Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[\[4\]](#) Seek medical attention if skin irritation persists.[\[4\]](#)
- In case of eye contact: Immediately rinse eyes cautiously with water for several minutes.[\[4\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes

and seek medical attention.[4][6]

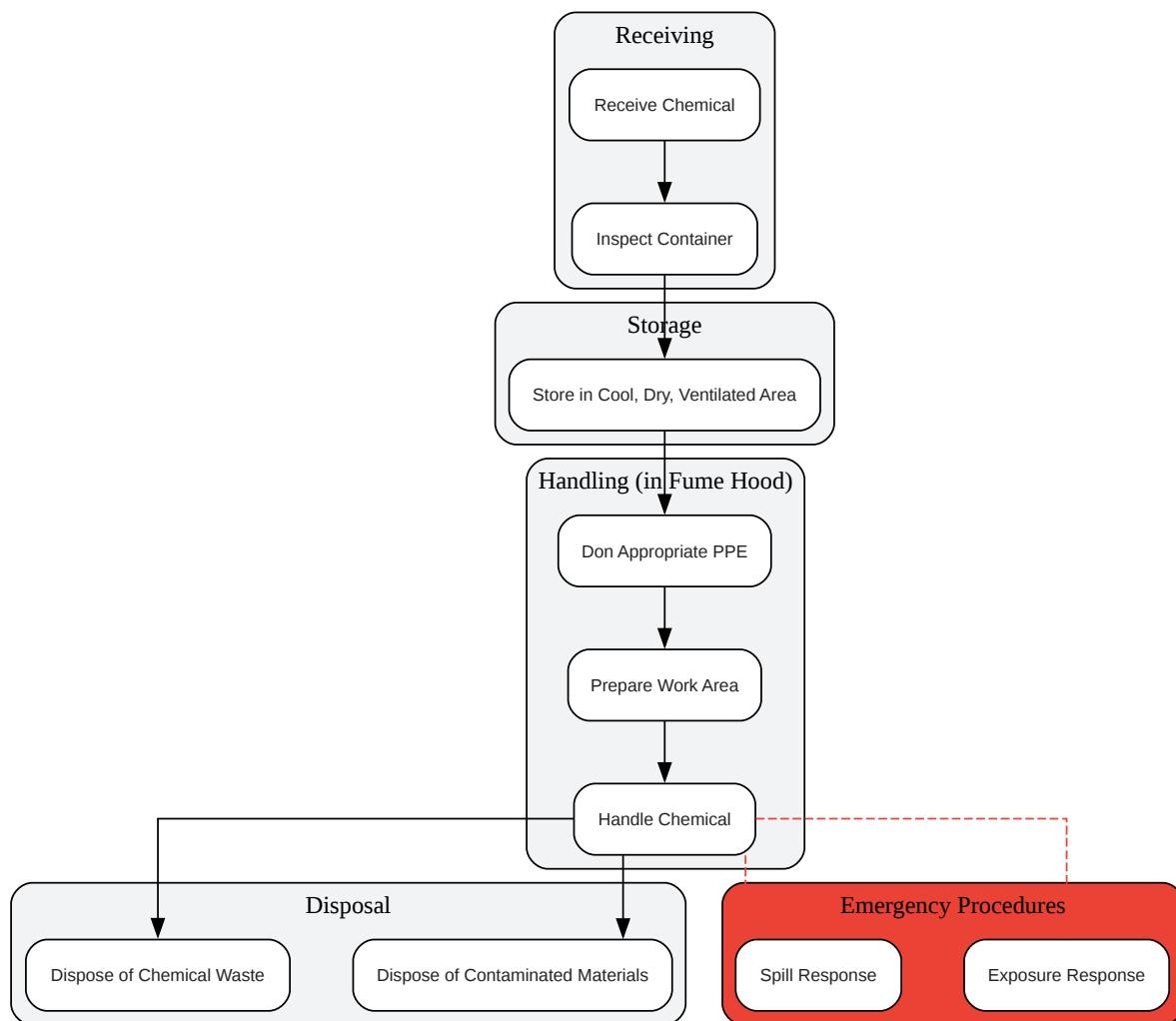
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[4][6] Call a poison center or doctor if you feel unwell.[4]
- If swallowed: Rinse the mouth with water.[4] Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[4]
- In case of a spill: Evacuate the area. For minor spills, absorb with an inert material and place in a suitable container for disposal.[9] For major spills, contact the institution's environmental health and safety department.[10]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **2-Hydroxy-6-methoxy-3-nitropyridine** and any reaction byproducts in a designated, labeled hazardous waste container.[4]
- Contaminated Materials: All disposable PPE (gloves, etc.), absorbent materials from spills, and empty containers should be considered hazardous waste and disposed of accordingly. [9]
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety department for specific guidance.

Workflow for Handling **2-Hydroxy-6-methoxy-3-nitropyridine**

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Caption: Workflow for safe handling of **2-Hydroxy-6-methoxy-3-nitropyridine**.

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